Technical Guide: p-Tolyl Trifluoromethanesulfonate Spectral Data

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Compound of Interest

Compound Name:	*p-Tolyl trifluoromethanesulfonate*
CAS No.:	*29540-83-8*
Cat. No.:	*B1582047*

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Compound Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Property	Data
IUPAC Name	4-Methylphenyl trifluoromethanesulfonate
CAS Number	29540-83-8
Molecular Formula	
Molecular Weight	240.20 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	115 °C at 50 mmHg
Density	1.342 g/mL at 25 °C

Synthesis & Preparation Context

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Understanding the synthesis is critical for interpreting spectral impurities. The standard preparation involves the reaction of p-cresol with trifluoromethanesulfonic anhydride (

) in the presence of a base (typically pyridine).

Experimental Protocol (Self-Validating)

- Setup: Charge a dry flask with p-cresol (1.0 equiv) and anhydrous Dichloromethane (DCM) under

  .
- Base Addition: Add pyridine (1.1 equiv) and cool the mixture to -10 °C (ice/salt bath).
- Electrophile Addition: Add

  (1.1 equiv) dropwise over 20 minutes. Critical Control Point: Maintain internal temperature < 0 °C to prevent colored impurity formation.
- Workup: Warm to Room Temperature (RT) and stir for 1 hour. Quench with water. Wash organic layer with 0.5 M HCl (to remove pyridine), then saturated

  , then brine.
- Purification: Dry over

  and concentrate. High purity (>98%) is usually achieved without chromatography; however, flash chromatography (Hexanes/EtOAc 95:5) can be used if p-cresol traces remain.

Workflow Diagram

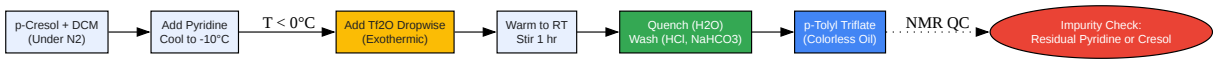

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Figure 1: Step-by-step synthesis and workup flow for p-tolyl triflate.

Spectral Data Analysis

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A. NMR Spectroscopy (400 MHz,)

The proton spectrum is characterized by a classic para-substituted aromatic system (AA'BB' pattern) and a distinct methyl singlet.

Shift (, ppm)	Multiplicity	Integral	Assignment	Coupling ( )
7.24	Doublet (d)	2H	Ar-H (Ortho to OTf)	
7.19	Doublet (d)	2H	Ar-H (Meta to OTf)	
2.39	Singlet (s)	3H		-

Note: The aromatic signals often appear as a tight multiplet or overlapping doublets depending on concentration and resolution. The chemical shift difference is small due to the counter-balancing electronic effects of the electron-withdrawing OTf group and the electron-donating Methyl group.

B. NMR Spectroscopy (100 MHz,)

The carbon spectrum features a diagnostic quartet for the trifluoromethyl group due to C-F coupling.

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Shift (, ppm)	Assignment	Notes
147.6	Ar-C (Ipso to OTf)	Deshielded by Oxygen
138.4	Ar-C (Ipso to Me)	-
130.5	Ar-C (Meta to OTf)	High intensity CH
121.0	Ar-C (Ortho to OTf)	High intensity CH
118.7		Quartet,
21.0		Methyl carbon

C. NMR Spectroscopy ( )

This is the most rapid purity check. A single sharp peak indicates a clean triflate group.

Shift (, ppm)	Multiplicity	Assignment
-73.4	Singlet (s)	(group)

Impurity Alert: If a peak appears near -78 ppm, it indicates hydrolyzed triflic acid (TfOH). A peak near -74 ppm (shifted slightly) may indicate unreacted anhydride if the stoichiometry was incorrect.

D. Infrared (IR) Spectroscopy (Neat/Thin Film)

The spectrum is dominated by the sulfonate ester stretches and C-F vibrations.

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Wavenumber ( )	Intensity	Assignment
1420	Strong	Asymmetric stretch
1245	Strong	stretch
1205	Very Strong	Symmetric stretch
1140	Strong	/ mixed modes
810	Medium	Ar-H bending (para-substitution)

Quality Control & Troubleshooting

Common Impurities

- p-Cresol (Starting Material): Look for broad -OH stretch in IR (~3300) or shifts in NMR (Ar-H at 6.7 and 7.0 ppm).
- Pyridine (Base): Look for multiplets at >8.5 ppm in NMR.
- Triflic Acid (Hydrolysis): Look for broad singlet >8 ppm (highly variable) in NMR and shift to -78 ppm in NMR.

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Stability & Storage

- Hydrolysis Risk: Aryl triflates are relatively stable but can hydrolyze slowly in moist air. Store under inert atmosphere (

  or Ar) at 0-4 °C.

- Reactivity: Compatible with standard silica gel chromatography.

References

- Synthesis Protocol & Data: Frantz, D. E.; Weaver, D. G.; Carey, J. P.; Kress, M. H.; Dolling, U. H. "Practical Synthesis of Aryl Triflates under Aqueous Conditions." Organic Letters, 2002, 4(26), 4717–4718.

- Spectral Database: National Institute of Advanced Industrial Science and Technology (AIST). "SDBS Spectral Database for Organic Compounds." SDBS No. 16234 (p-Tolyl triflate).

- General Aryl Triflate Data: Barbero, M.; Cadamuro, S.; Dughera, S. "Synthesis of aryl triflates by reaction of phenols with triflic anhydride." Synthesis, 2008, 2008(20), 3279-3284.

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